

benchmarking the efficiency of different tin iodide-based solar cell architectures

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A Comparative Guide to Tin Iodide-Based Perovskite Solar Cell Architectures

The quest for efficient and stable lead-free perovskite solar cells has positioned tin iodide-based materials as a promising alternative to their lead-containing counterparts.^{[1][2][3]} The lower toxicity of tin, combined with the favorable optoelectronic properties of tin-based perovskites, makes them a compelling area of research for next-generation photovoltaics.^{[1][2][4]} This guide provides a comparative analysis of different tin iodide-based solar cell architectures, summarizing their performance metrics and outlining the experimental protocols for their fabrication and characterization.

Performance Benchmarking

The efficiency and stability of tin iodide-based solar cells are critically dependent on the chemical composition of the perovskite layer and the overall device architecture.^[5] Researchers have explored various cations, including methylammonium (MA), formamidinium (FA), and cesium (Cs), as well as mixed-cation and mixed-halide approaches to enhance performance.^{[1][6]} The table below summarizes the key performance parameters of several prominent tin iodide-based solar cell architectures.

Perovskite Composition	Architecture	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm2)	Fill Factor (FF) (%)	Ref.
CH ₃ NH ₃ SnI ₃ (MASnI ₃)	n-i-p	~6.4	~0.88	Not specified	Not specified	[2]
CH(NH ₂) ₂ SnI ₃ (FASnI ₃)	p-i-n (inverted)	10.1	Not specified	Not specified	Not specified	[2]
CsSnI ₃	Not specified	~5.03 (quantum dots)	Not specified	Not specified	Not specified	[1]
(FA) _{0.75} (MA) _{0.25} SnI ₃	Not specified	8.12	0.61	21.2	62.7	[6]
(FASnI ₃) _{0.6} (MAPbI ₃) _{0.4}	p-i-n (inverted)	15.08	0.795	26.86	70.6	[7]
PEA _{0.15} FA _{0.85} SnI ₃	Not specified	15.14	Not specified	Not specified	Not specified	[1]
(Cs,FA,PEA)Sn(I,Br) ₃	Not specified	16.65	Not specified	Not specified	Not specified	[1]

Experimental Protocols

The fabrication and characterization of tin iodide-based solar cells require meticulous control over the processing conditions to mitigate the rapid crystallization of tin perovskites and the oxidation of Sn²⁺ to Sn⁴⁺, which are major challenges affecting device performance and stability.[1][8][9]

Fabrication of FASnI₃-based Solar Cells (p-i-n architecture)

This protocol is a representative example for fabricating an inverted (p-i-n) tin iodide perovskite solar cell.

- **Substrate Preparation:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath. The substrates are then treated with UV-ozone for 15 minutes.
- **Hole Transport Layer (HTL) Deposition:** A solution of PEDOT:PSS is spin-coated onto the cleaned ITO substrates and annealed at 150°C for 10 minutes.
- **Perovskite Layer Deposition:**
 - A precursor solution of formamidinium iodide (FAI) and tin(II) iodide (SnI₂) in a mixed solvent of dimethylformamide (DMF) and dimethyl sulfoxide (DMSO) is prepared. Additives like SnF₂ or pyrazine can be included to improve film quality and reduce Sn⁴⁺ content.[\[10\]](#)
 - The perovskite precursor solution is spin-coated onto the HTL in a nitrogen-filled glovebox.
 - During the spin-coating process, an anti-solvent (e.g., chlorobenzene) is dripped onto the substrate to induce uniform crystallization.
 - The film is then annealed at a specific temperature (e.g., 100°C) for a defined duration.
- **Electron Transport Layer (ETL) Deposition:** A layer of C₆₀ is thermally evaporated onto the perovskite film.
- **Buffer Layer and Electrode Deposition:** A buffer layer of bathocuproine (BCP) is thermally evaporated, followed by the thermal evaporation of a metal electrode (e.g., silver or gold).

Characterization Techniques

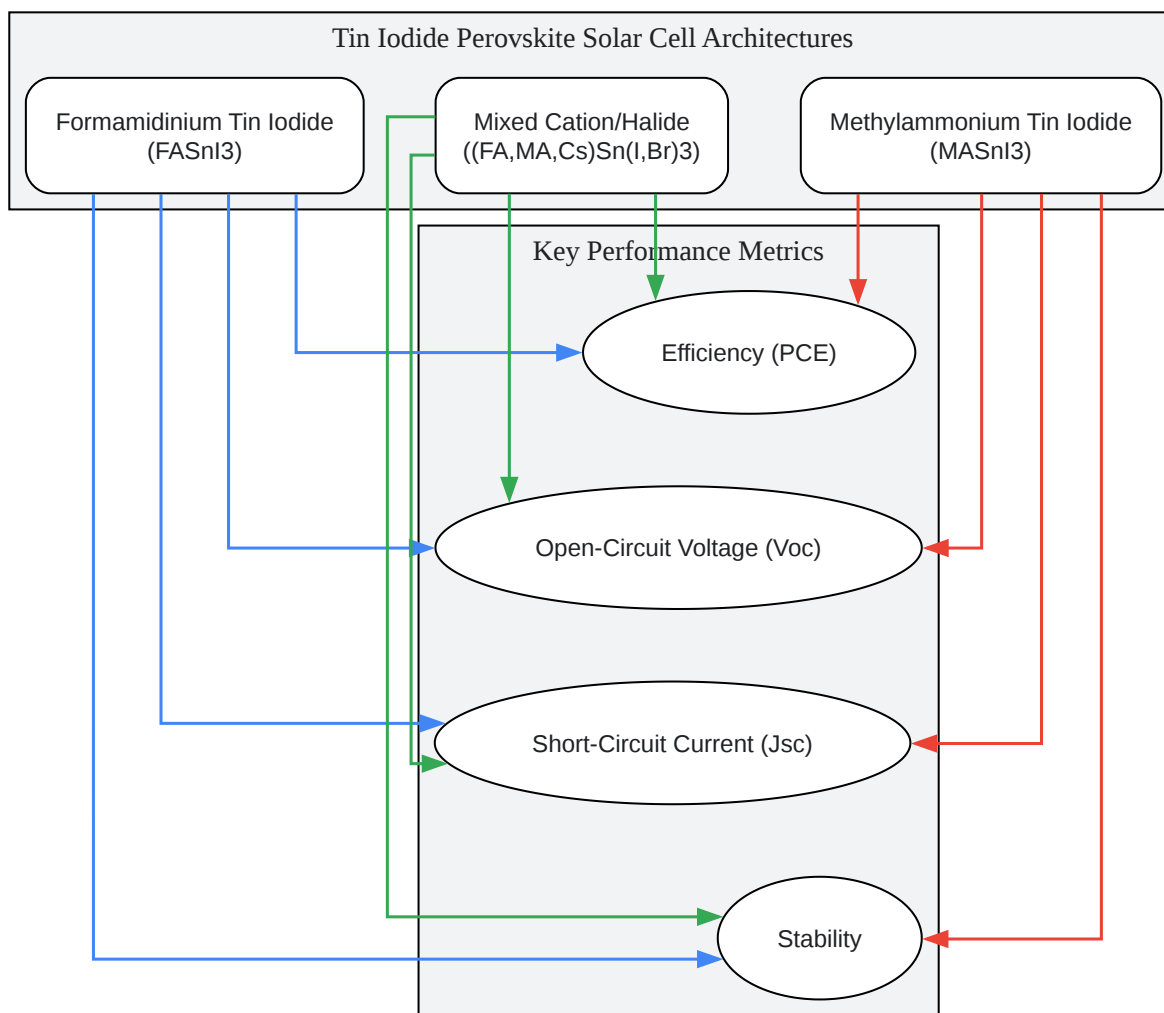
- **Solar Cell Performance Measurement:** The current density-voltage (J-V) characteristics are measured under simulated AM1.5G solar illumination (100 mW/cm²) using a solar simulator.

Key parameters (PCE, Voc, Jsc, FF) are extracted from the J-V curves.

- **Structural and Morphological Analysis:** X-ray diffraction (XRD) is used to determine the crystal structure and phase purity of the perovskite films. Scanning electron microscopy (SEM) is employed to visualize the surface morphology and grain size.
- **Optical Properties:** UV-Vis spectroscopy is used to measure the absorption spectrum and determine the bandgap of the perovskite film.
- **Stability Testing:** The long-term stability of unencapsulated or encapsulated devices is evaluated by monitoring their performance over time under controlled environmental conditions (e.g., ambient air with specific humidity or in a nitrogen atmosphere).

Comparative Analysis of Architectures

The choice of architecture and material composition significantly impacts the performance and stability of tin iodide-based solar cells.



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Caption: Comparison of different tin iodide-based perovskite solar cell architectures and their key performance metrics.

- MASnI₃-based cells were among the first tin-based perovskite solar cells to be reported, demonstrating the potential of this material system.[2] However, they often suffer from poor

stability due to the volatile nature of the methylammonium cation and the ease of Sn^{2+} oxidation.[5]

- FASnI₃-based cells generally exhibit better thermal stability and a more suitable bandgap for single-junction solar cells compared to their MASnI₃ counterparts.[1][11] The larger formamidinium cation can better stabilize the perovskite crystal structure.
- Mixed-cation and mixed-halide perovskites have shown the most promising results to date, achieving the highest efficiencies and improved stability.[1] The incorporation of multiple cations (e.g., FA, MA, Cs) and halides (e.g., I, Br) can help to tune the bandgap, improve crystal quality, and passivate defects, thereby enhancing both performance and longevity.[6][12]

In conclusion, while significant progress has been made in the field of tin iodide-based perovskite solar cells, further research is needed to address the challenges of stability and to bridge the efficiency gap with lead-based perovskites. The development of novel material compositions, improved fabrication techniques, and effective encapsulation strategies will be crucial for the future commercialization of this environmentally friendly photovoltaic technology.

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